

Technical Whitepaper: Hazard Characterization & SDS Development for Indapamide Sulfate Impurity

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Compound of Interest

Compound Name: *rac Indapamide-N-(sulfonamido) Sulfate*
CAS No.: 1219174-77-2
Cat. No.: B601999

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Abstract

In pharmaceutical development, "Indapamide Sulfate" (CAS 1219174-77-2) represents a critical impurity standard used to quantify salt-form contaminants or process intermediates. Unlike the therapeutic free base Indapamide (a thiazide-like diuretic), the sulfate form introduces distinct solubility, acidity, and stability profiles. This guide outlines the scientific logic for constructing an SDS for this specific entity, focusing on the Sulfonamide pharmacophore risks, acid-moiety hydrolysis, and Occupational Exposure Banding (OEB) for potent compounds.

Part 1: Chemical Identity & Molecular Context[1][2]

The first step in SDS generation is accurate identification. Indapamide Sulfate is not the marketed drug product but a research chemical/impurity standard.

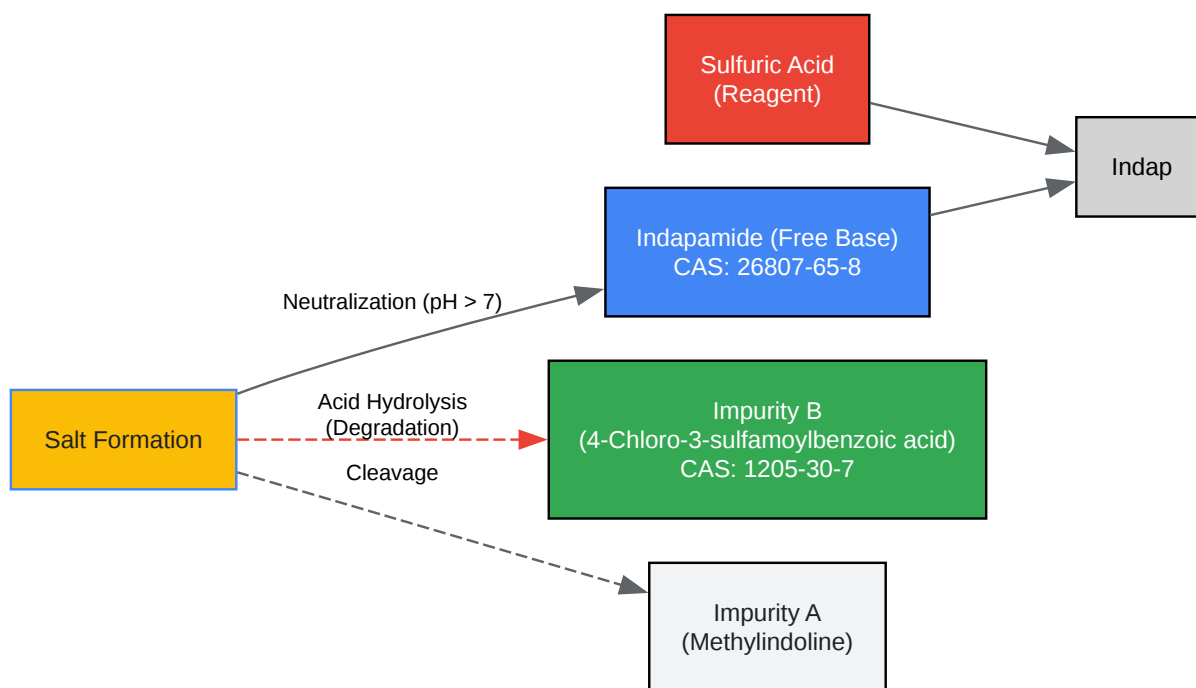
Substance Identification

Parameter	Specification
Chemical Name	Indapamide Sulfate (Salt)
Synonyms	Indapamide Hemisulfate; 4-Chloro-N-(2-methyl-1-indoliny)-3-sulfamoylbenzamide sulfate
CAS Number	1219174-77-2
Parent Compound	Indapamide (CAS 26807-65-8)
Molecular Formula	$C_{16}H_{16}ClN_3O_3S$ [1][2][3][4][5] · xH ₂ SO ₄ (Typically 1:1 or 2:1 stoichiometry)
Molecular Weight	~463.9 g/mol (assuming monohydrate sulfate salt)
Role	Impurity Reference Standard; Process Intermediate

Structural Relationship & Degradation

Indapamide Sulfate is thermodynamically unstable relative to the free base. In aqueous solution, it risks dissociation into the free base and sulfuric acid, or hydrolysis into Impurity B (4-Chloro-3-sulfamoylbenzoic acid).

Figure 1: Structural Relationships & Degradation Pathways



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Caption: The formation of Indapamide Sulfate and its subsequent degradation into pharmacopeial Impurity B (Acid moiety) and Impurity A (Indoline moiety).^{[1][6][2][3][4][7][8][9][10]}

Part 2: Hazard Identification (GHS Classification)

As a research chemical with limited toxicological data, the GHS classification must be derived via Read-Across from the parent compound (Indapamide) and the counter-ion (Sulfate/Sulfuric Acid).

Core Hazards (Read-Across Logic)

- **Pharmacological Potency (Parent):** Indapamide is a potent diuretic. Accidental ingestion can cause severe hypotension and electrolyte depletion (hypokalemia).
- **Sulfonamide Moiety (Sensitization):** The molecule contains a sulfonamide group (), a known structural alert for Stevens-Johnson Syndrome (SJS) and toxic epidermal necrolysis in hypersensitive individuals.

- Acidic Counter-ion (Irritation): The sulfate salt form is significantly more acidic than the free base, necessitating higher irritation classifications.

Recommended GHS Classification

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.	Warning
Skin Corrosion/Irritation	Cat 2	H315: Causes skin irritation (due to sulfate).	Warning
Eye Damage/Irritation	Cat 2A	H319: Causes serious eye irritation.	Warning
Reproductive Toxicity	Cat 2	H361d: Suspected of damaging the unborn child.	Warning
STOT - Single Exposure	Cat 3	H335: May cause respiratory irritation.	Warning

Precautionary Statements (Key Selection):

- P260: Do not breathe dust/fume.[\[11\]](#)
- P280: Wear protective gloves/protective clothing/eye protection.
- P301+P312: IF SWALLOWED: Call a POISON CENTER if you feel unwell.

Part 3: Handling, Exposure Controls & OEB

For impurities where specific Occupational Exposure Limits (OELs) are undefined, an Occupational Exposure Band (OEB) must be assigned based on potency.

OEB Assignment Protocol

Indapamide has a therapeutic dose of ~1.25–2.5 mg/day.

- Calculation:
 - POD (Point of Departure): Lowest therapeutic dose (1.25 mg).
 - Safety Factors (SF): ~100 (for inter-individual variability and LOAEL to NOAEL).
 - Result: The industry standard OEL for Indapamide is typically 10–20 µg/m³.

Handling Directive: Treat Indapamide Sulfate as OEB 4 (High Potency).

Engineering Controls

- Containment: Use an isolator or Class II Biosafety Cabinet (BSC) for all open handling.
- HEPA Filtration: Required for all exhaust ventilation.
- PPE: Double nitrile gloves, Tyvek sleeves/lab coat, and N95/P100 respirator if outside containment.

Part 4: Analytical Verification & Stability[7]

To validate the identity of the material described in the SDS, specific analytical markers must be used.

Chromatographic Purity (HPLC)

The sulfate salt is often distinguishable from the free base by retention time shifts in pH-dependent buffers or by Ion Chromatography (IC) for the sulfate counter-ion.

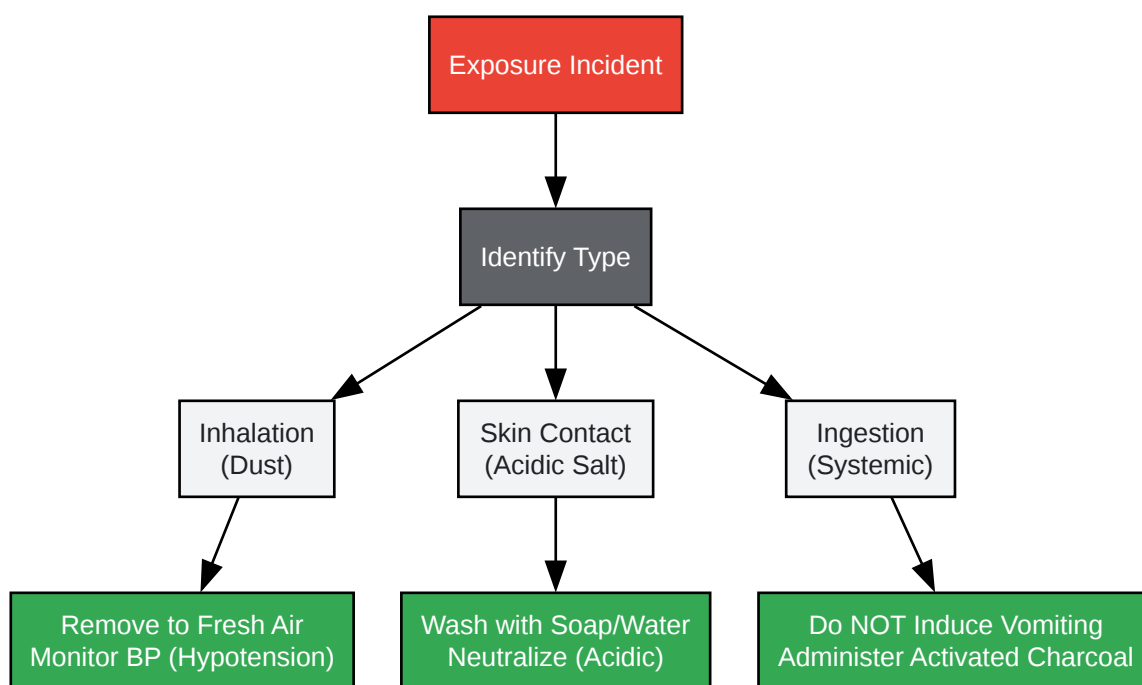
- Method Reference: USP Monograph for Indapamide (Organic Impurities).
- Column: C18 (e.g., Waters X-Terra or equivalent), 250 mm × 4.6 mm.[8]
- Mobile Phase: Acetonitrile : Buffer (pH 3.0).
- Detection: UV @ 254 nm.[8]
- Key Marker: Impurity B (4-Chloro-3-sulfamoylbenzoic acid) elutes earlier than Indapamide due to high polarity.

Stability & Reactivity

- **Hydrolysis Risk:** Indapamide Sulfate is hygroscopic. Exposure to moisture leads to hydrolysis of the amide bond, releasing Impurity B and Impurity A (Methylindoline).
- **Incompatibility:** Strong bases (generates free base), Strong oxidizers.

Part 5: Emergency Response Protocols

Figure 2: Emergency Decision Tree



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Caption: Triage protocol for Indapamide Sulfate exposure. Note the specific monitoring for hypotension due to the diuretic effect.

Fire Fighting Measures

- **Combustion Products:** Carbon oxides, Nitrogen oxides (NO_x), Sulfur oxides (SO_x), Hydrogen chloride (HCl).
- **Specific Hazard:** The sulfate component will release toxic SO_x fumes upon thermal decomposition. Full SCBA is mandatory.

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